

Technical Monograph: Propylene (CAS 115-07-1)

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Compound of Interest

Compound Name: Propylene

CAS No.: 115-07-1

Cat. No.: B089431

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Critical Safety Protocols & Application Framework for Pharmaceutical Synthesis

Executive Summary

This technical guide provides a rigorous analysis of **Propylene** (CAS 115-07-1), tailored for research scientists and drug development professionals. Unlike downstream derivatives such as **propylene glycol**, **Propylene** exists as a liquefied gas under pressure and serves as a fundamental carbon C3-feedstock in organic synthesis. Its handling requires precise engineering controls to mitigate flammability and asphyxiation risks.^[1] This document synthesizes authoritative Safety Data Sheet (SDS) parameters with field-proven handling methodologies to ensure experimental integrity and personnel safety.

Part 1: Identity & Physicochemical Profile

Substance Identity:

- Chemical Name: **Propylene** (IUPAC: Propene)
- CAS Registry Number: 115-07-1^{[2][3][4][5]}
- Formula:
- Molecular Weight: 42.08 g/mol ^{[2][6]}

- Synonyms: Methylethylene, 1-Propene[7]

Critical Physicochemical Data for Process Design: The following parameters dictate the engineering controls required for safe reactor integration.

Property	Value	Implications for Research
Physical State	Liquefied Gas	Requires pressure-rated stainless steel (316SS) lines; avoid Tygon tubing.
Boiling Point	-47.6 °C	Rapid phase change upon release; extreme frostbite hazard.
Vapor Density	1.5 (Air = 1.[3]0)	Heavier than air. Leaks "pool" in low-lying areas/drains, creating explosion pockets.
Flash Point	-108 °C	Ignites instantly upon contact with a spark; cryogenic temperatures do not mitigate fire risk.
LEL / UEL	2.0% / 11.1%	Narrow flammability window but easily reached in fume hoods if ventilation fails.
Autoignition Temp	~455 °C	High thermal stability, but catalytic surfaces can lower this threshold.

Part 2: Hazard Identification & Toxicology (GHS Standards)

GHS Classification:

- Flammable Gases: Category 1 (H220: Extremely flammable gas)[3]

- Gases Under Pressure: Liquefied Gas (H280: Contains gas under pressure; may explode if heated)[3]

Toxicological Mechanism: **Propylene** is classified as a Simple Asphyxiant.[4] It possesses low systemic toxicity (LC50 Rat Inhalation > 65,000 ppm/4h). The primary physiological threat is Oxygen Displacement.

- Mechanism:[5][8] In confined spaces (e.g., NMR rooms, walk-in hoods), a leak displaces atmospheric oxygen ().
- Threshold: Oxygen levels < 19.5% trigger cognitive impairment; < 6% leads to immediate collapse.
- Warning Properties: **Propylene** has a faint petroleum-like odor, but the odor threshold is often inadequate to warn of hazardous concentrations before asphyxiation risks arise.

Part 3: Safe Handling & Experimental Workflow

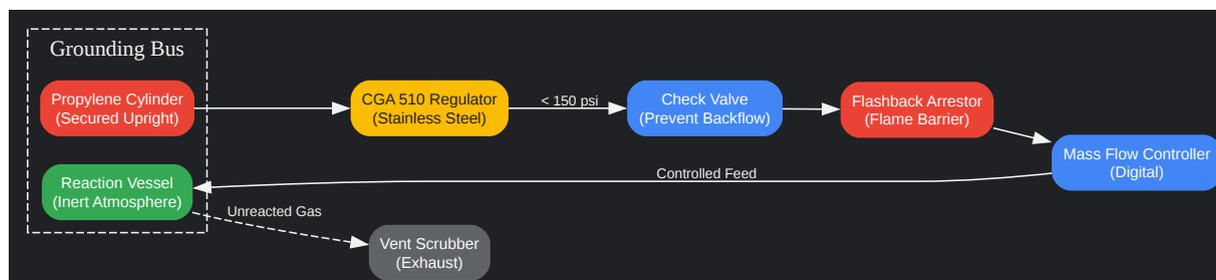
The "Static-Zero" Protocol: **Propylene**'s low conductivity and high flammability make electrostatic discharge (ESD) the primary ignition source in laboratory settings.

1. Engineering Controls

- Bonding & Grounding: All conductive equipment (cylinders, regulators, reactor vessels) must be cross-bonded and grounded to earth. Resistance should be < 10 ohms.
- Flash Arrestors: Must be installed downstream of the regulator and upstream of the reactor to prevent flame propagation back into the cylinder.
- Ventilation: Minimum 10 air changes per hour (ACH) in the lab; 100 lfm face velocity in fume hoods.

2. Experimental Setup: Cylinder to Reactor

The following workflow illustrates the mandatory safety architecture for introducing **Propylene** into a reaction vessel (e.g., for hydroformylation or oxidation).



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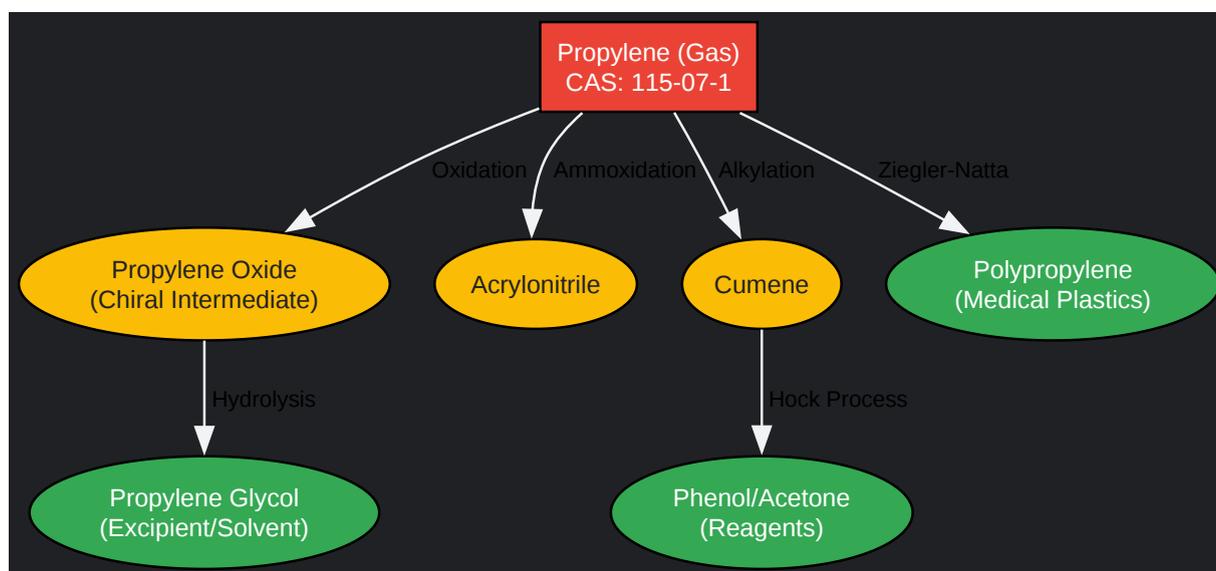
Caption: Figure 1. Standardized **Propylene** delivery train preventing backflow and flashback events.

Part 4: Pharmaceutical Applications & Synthesis Pathways

Propylene is rarely the API itself but is a critical "C3 Synthon" in drug development. It serves as the precursor for chiral intermediates.

Key Synthetic Utility:

- Epoxidation: Conversion to **Propylene** Oxide, a precursor for chiral **propylene** glycols used in drug solubilization.
- Hydroformylation: Conversion to Butyraldehyde, a scaffold for synthesizing APIs like levetiracetam.
- Polymerization: Synthesis of Poly**propylene** for medical devices (syringes, mesh).



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Caption: Figure 2. **Propylene** as a divergent feedstock for pharmaceutical excipients and medical materials.

Part 5: Emergency Response Protocols

Scenario: Leaking Cylinder in Lab

- Evacuate: Immediate evacuation. Do not toggle electrical switches (lights/hoods) to avoid sparks.
- Isolate: If safe, shut off the main gas supply valve remotely.
- Ventilate: Allow high-velocity exhaust systems to dissipate the gas. Do not re-enter until LEL < 10%.

Scenario: Skin Contact (Cryogenic Burn)

- Do Not Rub: Rubbing frozen tissue causes necrosis.
- Tepid Water: Immerse area in warm water (not hot, ~40°C).[7]
- Sterile Dressing: Apply loose, sterile bandages. Seek immediate medical attention.

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